

# An In-depth Technical Guide to Ethyl 4-(cyclopropylamino)benzoate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Ethyl 4-(cyclopropylamino)benzoate

Cat. No.: B053049

[Get Quote](#)

This guide provides a detailed overview of the molecular structure and properties of **Ethyl 4-(cyclopropylamino)benzoate**, a compound of interest to researchers and professionals in the field of drug development and chemical synthesis.

## Molecular Properties and Structure

**Ethyl 4-(cyclopropylamino)benzoate** is an organic compound with the molecular formula C<sub>12</sub>H<sub>15</sub>NO<sub>2</sub>.<sup>[1][2]</sup> Its structure consists of a central benzene ring substituted with an ethyl ester group and a cyclopropylamino group at the para position.

The key quantitative properties of **Ethyl 4-(cyclopropylamino)benzoate** are summarized in the table below for easy reference.

Property	Value
Molecular Formula	C <sub>12</sub> H <sub>15</sub> NO <sub>2</sub> <sup>[1][2]</sup>
Molecular Weight	205.25 g/mol <sup>[1][2]</sup>
IUPAC Name	ethyl 4-(cyclopropylamino)benzoate <sup>[1]</sup>
CAS Number	112033-48-4 <sup>[1][2]</sup>
Canonical SMILES	CCOC(=O)C1=CC=C(C=C1)NC2CC2 <sup>[1]</sup>

## Experimental Protocols

The data presented in this guide is compiled from established chemical databases. As such, this information represents a summary of well-documented properties rather than the results of novel experiments. For researchers interested in the synthesis or specific analytical characterization of **Ethyl 4-(cyclopropylamino)benzoate**, it is recommended to consult peer-reviewed chemical synthesis literature and established analytical chemistry protocols. Standard techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and Infrared (IR) spectroscopy would be employed for structural confirmation and purity assessment.

## Molecular Structure Visualization

The following diagram illustrates the two-dimensional chemical structure of **Ethyl 4-(cyclopropylamino)benzoate**.

Caption: 2D structure of **Ethyl 4-(cyclopropylamino)benzoate**.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Ethyl 4-(cyclopropylamino)benzoate | C<sub>12</sub>H<sub>15</sub>NO<sub>2</sub> | CID 11458388 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Cas 112033-48-4, Benzoic acid, 4-(cyclopropylamino)-, ethyl ester (9CI) | lookchem [lookchem.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Ethyl 4-(cyclopropylamino)benzoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b053049#ethyl-4-cyclopropylamino-benzoate-molecular-structure-and-weight]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)